

Identifying and minimizing off-target effects of (+)-JJ-74-138

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Compound of Interest

Compound Name: (+)-JJ-74-138

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Objective: This guide provides researchers, scientists, and drug development professionals with comprehensive strategies and protocols for identifying and minimizing the off-target effects of **(+)-JJ-74-138**, a novel non-competitive Androgen Receptor (AR) antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **(+)-JJ-74-138** and what is its primary mechanism of action?

A1: **(+)-JJ-74-138** is a potent, non-competitive antagonist of the Androgen Receptor (AR).^{[1][2]} Unlike clinically approved AR antagonists that compete with androgens for binding to the ligand-binding domain (LBD), **(+)-JJ-74-138** inhibits AR activity through a different mechanism, making it effective even in cell lines resistant to drugs like enzalutamide.^{[1][2][3]} Its mechanism involves direct binding to the AR, which in turn inhibits AR's binding to Androgen Response Elements (AREs) on DNA and reduces the nuclear levels of the AR protein.^{[1][2]} This leads to the suppression of AR-target genes, such as prostate-specific antigen (PSA).^{[1][3]}

Q2: Are there any known or suspected off-target effects for **(+)-JJ-74-138**?

A2: The selectivity profile of **(+)-JJ-74-138** is not yet fully characterized. However, initial studies have suggested the possibility of weak off-target effects at high concentrations. For instance, a small, but statistically significant, inhibition of cell growth was observed in AR-negative PC3 cells at high doses of the compound.[1] This indicates that at concentrations well above those needed for AR inhibition, **(+)-JJ-74-138** may interact with other cellular proteins. Therefore, comprehensive off-target profiling is a critical step in interpreting experimental results.

Q3: I'm observing a cellular phenotype that doesn't align with the known function of the Androgen Receptor. How can I determine if this is an off-target effect?

A3: This is a strong indicator of potential off-target activity. A multi-pronged approach is recommended to investigate this:

- **Confirm On-Target Deactivation:** Use a direct measure of AR activity, such as a Western blot for downstream targets like PSA, to confirm that the intended target is being inhibited at the concentration you are using.
- **Genetic Knockdown:** Use siRNA or CRISPR-Cas9 to knock down the Androgen Receptor.[4] If the phenotype persists in AR-knockdown cells upon treatment with **(+)-JJ-74-138**, it is likely an off-target effect.
- **Rescue Experiments:** Transfect cells with a mutated version of the AR that is resistant to **(+)-JJ-74-138**. If the compound's effects are reversed in these cells, it confirms the phenotype is on-target.[5][6] If the phenotype persists, it is off-target.
- **Use a Structurally Unrelated AR Antagonist:** Compare the phenotype induced by **(+)-JJ-74-138** with that of another AR antagonist with a different chemical scaffold. If the phenotype is unique to **(+)-JJ-74-138**, it suggests an off-target mechanism.[5]

Q4: What proactive strategies can I use to identify the off-target profile of **(+)-JJ-74-138**?

A4: Proactively identifying off-targets is crucial for reliable data interpretation.[5] Key methodologies include:

- **Kinome Profiling:** Screen **(+)-JJ-74-138** against a large panel of recombinant kinases (e.g., KINOMEscan®).[6][7][8] This will identify any potential interactions with protein kinases, a common source of off-target effects for small molecules.

- **Chemical Proteomics:** Employ techniques like affinity purification-mass spectrometry (AP-MS). This involves using an immobilized version of **(+)-JJ-74-138** to "pull down" interacting proteins from a cell lysate for identification by mass spectrometry.[\[9\]](#)[\[10\]](#)
- **Proteome-wide Cellular Thermal Shift Assay (CETSA-MS):** This unbiased method identifies protein targets in intact cells by detecting changes in their thermal stability upon drug binding.[\[11\]](#) Proteins that are stabilized or destabilized by **(+)-JJ-74-138** across a temperature gradient are potential on- or off-targets.

Q5: How can I design my experiments to minimize the impact of potential off-target effects?

A5: Several best practices can help mitigate the influence of off-target effects:

- **Use the Lowest Effective Concentration:** Always perform a dose-response curve to determine the lowest concentration of **(+)-JJ-74-138** that effectively inhibits AR signaling.[\[4\]](#) [\[5\]](#) Using concentrations significantly above the on-target IC₅₀ increases the likelihood of engaging lower-affinity off-targets.
- **Validate with Multiple Cell Lines:** Confirm your findings in multiple AR-positive cell lines. As a negative control, include AR-negative cell lines (e.g., PC3, DU145) to distinguish AR-dependent effects from off-target effects.[\[1\]](#)[\[2\]](#)
- **Time-Course Experiments:** Analyze the kinetics of the cellular response. On-target effects often manifest on a timescale consistent with the target's known biology, while off-target effects may have different kinetics.

Data & Comparative Analysis

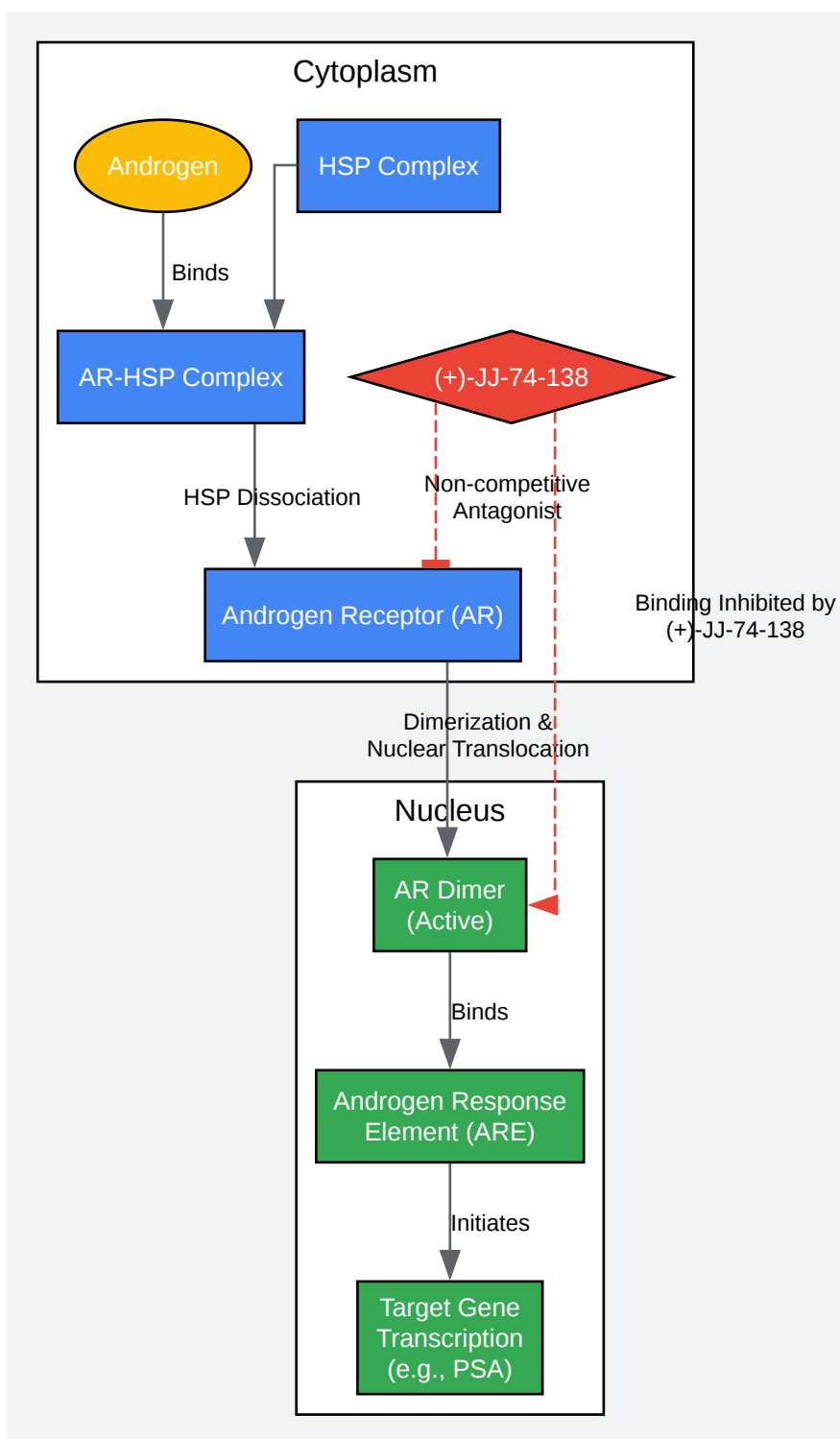
Table 1: Summary of **(+)-JJ-74-138** In Vitro Activity

Cell Line	AR Status	Assay Type	Endpoint Measured	Result with 10 μ M (+)-JJ-74-138	Reference
C4-2	AR-positive, Enzalutamide -responsive	ELISA	PSA Protein Secretion	Potent Inhibition	[1]
LN95	AR-positive, Enzalutamide -resistant	ELISA	PSA Protein Secretion	Potent Inhibition	[1]
22Rv1	AR-positive, Enzalutamide -resistant	ELISA	PSA Protein Secretion	Potent Inhibition	[1]
LN95	AR-positive, Enzalutamide -resistant	Cell Proliferation	Cell Growth	Inhibition	[2]
22Rv1	AR-positive, Enzalutamide -resistant	Cell Proliferation	Cell Growth	Inhibition	[2]
PC3	AR-negative	Cell Proliferation	Cell Growth	No significant inhibition at low doses	[1] [2]
DU145	AR-negative	Cell Proliferation	Cell Growth	No significant inhibition at low doses	[1] [2]

Table 2: Comparison of Key Off-Target Identification Methodologies

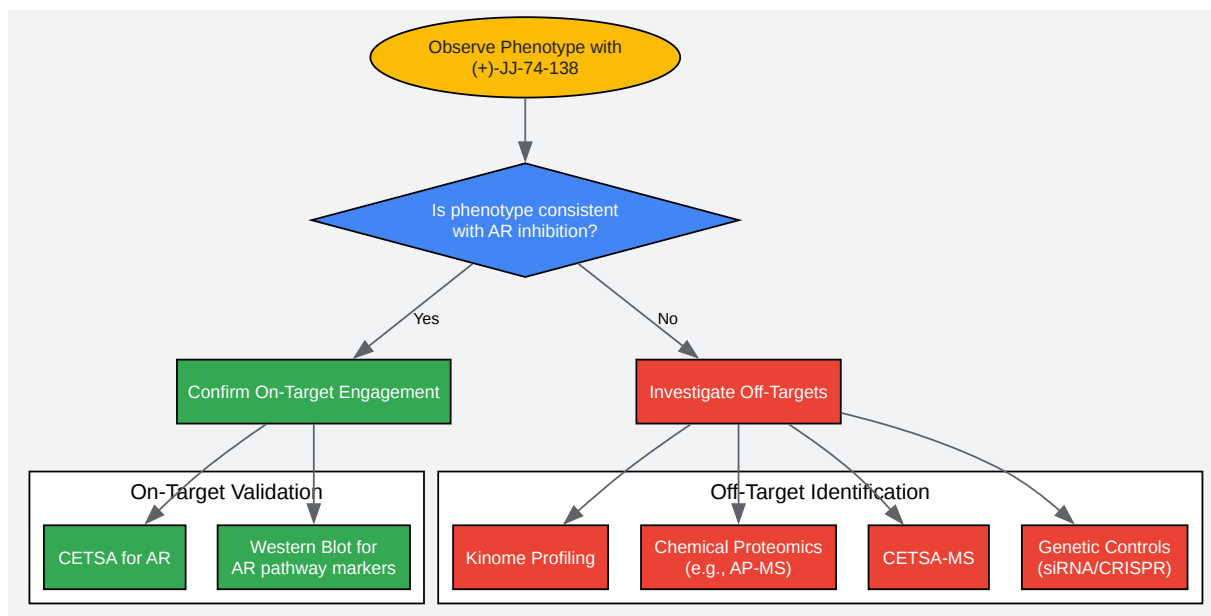
Methodology	Principle	Key Advantages	Key Limitations
Kinome Profiling	Competition binding assay against a large panel of purified kinases.[7]	High-throughput; quantitative (Kd values); broad coverage of the kinome.[6]	Limited to kinases; performed in a cell-free system, which may not reflect cellular context (e.g., ATP concentration).[5]
Affinity Purification-Mass Spectrometry (AP-MS)	Immobilized compound captures binding proteins from cell lysate for MS identification.[9][12]	Unbiased, proteome-wide discovery of direct interactors.	Requires chemical modification of the compound, which may alter its binding properties[10]; can identify indirect binders; may miss weak interactions.
Cellular Thermal Shift Assay (CETSA)	Ligand binding alters the thermal stability of a target protein in intact cells or lysates. [11][13][14]	Confirms target engagement in a physiological context[4]; no compound modification needed; can be adapted for proteome-wide screening (CETSA-MS).[11]	Throughput can be lower for antibody-based detection; CETSA-MS is resource-intensive.
Genetic Approaches (siRNA/CRISPR)	Knockdown or knockout of the intended target to see if the phenotype persists.[4]	Provides strong evidence for on- vs. off-target effects in a cellular context.	Potential for incomplete knockdown or genetic compensation; does not identify the specific off-target.

Visualized Workflows and Pathways



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Caption: Androgen Receptor (AR) signaling and inhibition by **(+)-JJ-74-138**.



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Caption: Workflow for investigating on- and off-target effects.

Detailed Experimental Protocols

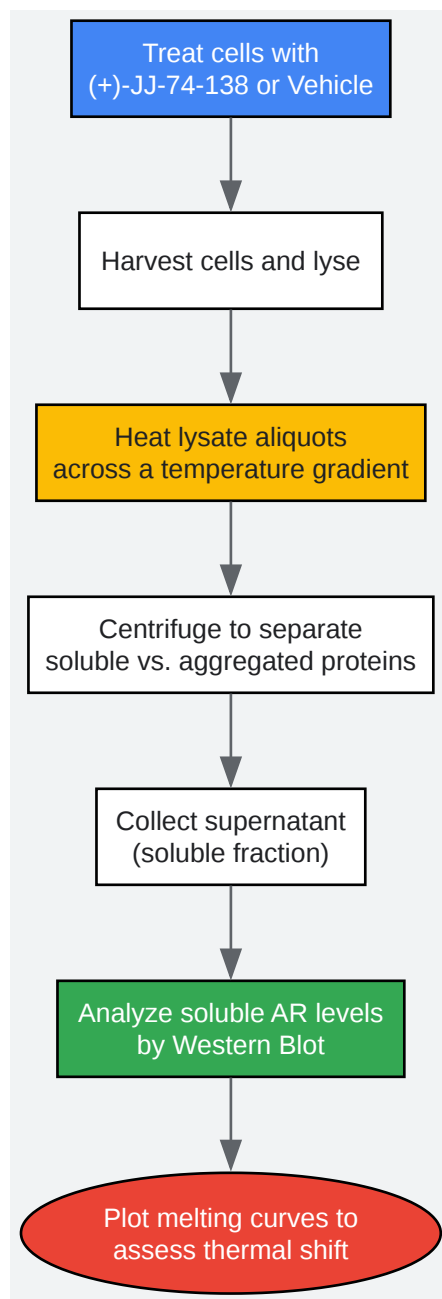
Protocol 1: Cellular Thermal Shift Assay (CETSA) for AR Target Engagement

Objective: To confirm that **(+)-JJ-74-138** directly engages the Androgen Receptor in intact cells by measuring ligand-induced thermal stabilization.^{[4][13][14]}

Methodology:

- Cell Culture and Treatment:
 - Culture an AR-positive cell line (e.g., 22Rv1) to 80-90% confluency.

- Treat cells with the desired concentration of **(+)-JJ-74-138** (e.g., 10 μ M) or a vehicle control (e.g., 0.1% DMSO) for 1-2 hours at 37°C.
- Heat Challenge:
 - Harvest cells and resuspend them in a protein extraction buffer (e.g., M-PER) supplemented with protease inhibitors.[\[15\]](#)
 - Aliquot the cell lysate into separate PCR tubes for each temperature point.
 - Using a thermal cycler, heat the aliquots to a range of temperatures (e.g., 42°C to 66°C in 3°C increments) for 3 minutes, followed by cooling at 4°C for 3 minutes.[\[13\]](#)
- Separation of Soluble and Aggregated Proteins:
 - Centrifuge the heated lysates at 20,000 x g for 20 minutes at 4°C to pellet the aggregated proteins.[\[13\]](#)
 - Carefully collect the supernatant, which contains the soluble protein fraction.
- Protein Analysis:
 - Determine the protein concentration of each supernatant sample using a BCA assay.
 - Normalize the protein concentrations for all samples.
 - Analyze the amount of soluble AR in each sample by Western blotting using a validated anti-AR antibody.
- Data Analysis:
 - Quantify the band intensities from the Western blot.
 - For each treatment condition (vehicle vs. **(+)-JJ-74-138**), plot the percentage of soluble AR relative to the non-heated control against the temperature.
 - A rightward shift in the melting curve for the **(+)-JJ-74-138**-treated samples compared to the vehicle control indicates target engagement and stabilization.



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Caption: A schematic overview of the Cellular Thermal Shift Assay (CETSA) protocol.

Protocol 2: Kinase Selectivity Profiling

Objective: To determine the inhibitory activity of **(+)-JJ-74-138** against a broad panel of protein kinases to identify potential off-targets within the kinome.

Methodology:

This protocol outlines the general steps involved. It is typically performed as a service by specialized vendors (e.g., Eurofins DiscoverX KINOMEScan®, Reaction Biology).

- Compound Preparation:
 - Prepare a high-concentration stock solution of **(+)-JJ-74-138** (e.g., 10 mM in 100% DMSO).
 - The service provider will typically perform the assay at one or more fixed concentrations (e.g., 1 μ M or 10 μ M) against the kinase panel.
- Assay Principle (Competition Binding):
 - The assay measures the ability of the test compound to displace a proprietary, active-site-directed ligand from each kinase in the panel.[\[7\]](#)
 - The assay components generally consist of a DNA-tagged kinase, an immobilized ligand, and the test compound.[\[7\]](#)
 - The amount of kinase bound to the solid support is quantified via qPCR of the DNA tag. A reduction in the signal indicates that the test compound has displaced the immobilized ligand.[\[7\]](#)
- Data Analysis:
 - Results are often reported as '% Control' or '% Inhibition'. A lower % Control value indicates a stronger interaction.
 - A common threshold for a "hit" is >90% inhibition or a % Control <10.
 - Data is often visualized on a "TREEspot" diagram, which maps the hits onto the human kinome tree, providing a clear picture of selectivity.[\[16\]](#)
 - Follow-up dose-response experiments are performed for any identified hits to determine their dissociation constants (K_d) or IC50 values.

Protocol 3: Affinity Purification-Mass Spectrometry (AP-MS)

Objective: To identify the direct and indirect cellular binding partners of **(+)-JJ-74-138** in an unbiased, proteome-wide manner.

Methodology:

- Probe Synthesis (if required):
 - Synthesize a derivative of **(+)-JJ-74-138** that incorporates a linker and a reactive group or affinity tag (e.g., biotin) for immobilization onto beads. This step is crucial and requires careful chemical design to preserve the compound's activity.
- Immobilization:
 - Covalently attach the tagged **(+)-JJ-74-138** probe to a solid support, such as sepharose or magnetic beads.
- Protein Extraction:
 - Grow cells of interest and harvest them.
 - Prepare a native cell lysate using a non-denaturing lysis buffer (e.g., containing NP-40 or CHAPS) supplemented with protease and phosphatase inhibitors.
- Affinity Pulldown:
 - Incubate the cell lysate with the compound-immobilized beads for several hours at 4°C to allow for binding.
 - Include a negative control, such as beads immobilized with the linker/tag alone or a structurally related but inactive analog.
 - As a competition control, pre-incubate a parallel lysate sample with a high concentration of free, unmodified **(+)-JJ-74-138** before adding the beads.
- Washing and Elution:

- Wash the beads extensively with lysis buffer to remove non-specific binders.
- Elute the bound proteins from the beads using a competitive eluent (high concentration of free compound), a denaturing buffer (e.g., SDS-PAGE sample buffer), or by on-bead digestion with trypsin.
- Mass Spectrometry and Data Analysis:
 - Analyze the eluted proteins by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
 - Identify proteins and quantify their relative abundance in the experimental vs. control samples.
 - Proteins that are significantly enriched in the **(+)-JJ-74-138** pulldown and are competed away by the free compound are considered high-confidence interacting partners.

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